

Spectroscopic Profile of 1,2,5-Trihydroxyxanthone: A Technical Guide

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Compound of Interest

Compound Name: 1,2,5-Trihydroxyxanthone

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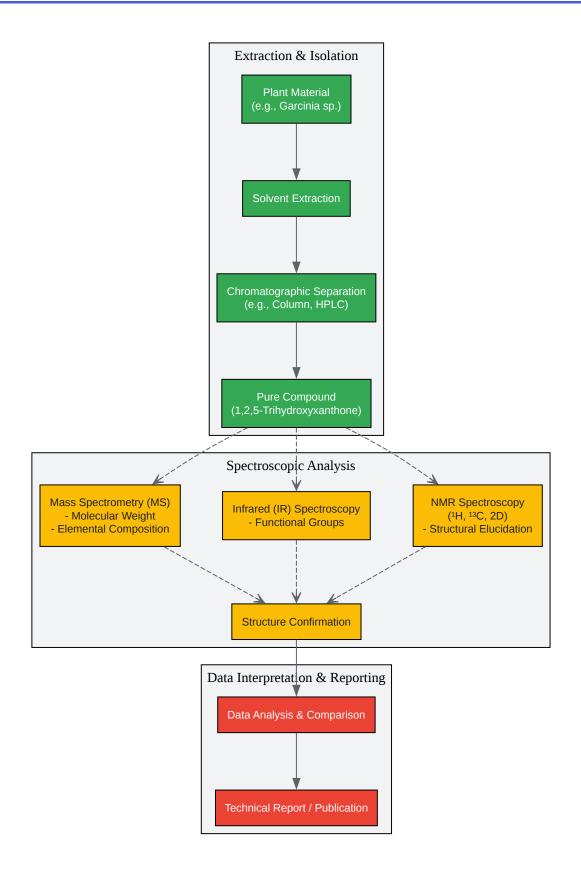
This technical guide provides a comprehensive overview of the spectroscopic data for **1,2,5- Trihydroxyxanthone**, a naturally occurring xanthone isolated from sources such as Garcinia tetralata and Hypericum species.[1][2] While detailed, experimentally verified spectroscopic data for **1,2,5-Trihydroxyxanthone** is not readily available in publicly accessible domains, this document presents the expected spectral characteristics based on the analysis of closely related hydroxyxanthone analogs. The provided data tables are derived from published information on similar trihydroxyxanthone structures and serve as a reference for researchers working on the isolation and characterization of this compound.

Molecular Structure

1,2,5-Trihydroxyxanthone belongs to the class of xanthones, characterized by a dibenzo-y-pyrone scaffold. The hydroxyl substitutions at positions 1, 2, and 5 are key determinants of its chemical and biological properties.

Chemical Structure:





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References

- 1. Xanthones from Hypericum japonicum and H. henryi PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
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